

2-(2-Bromoethyl)pyridine hydrobromide molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(2-Bromoethyl)pyridine
hydrobromide

Cat. No.: B1281705

[Get Quote](#)

A Technical Overview of 2-(2-Bromoethyl)pyridine hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **2-(2-Bromoethyl)pyridine hydrobromide**, a key reagent in organic synthesis and pharmaceutical research. The information is presented to be a readily accessible reference for laboratory and development applications.

Core Chemical Properties

2-(2-Bromoethyl)pyridine hydrobromide is a hydrobromide salt of 2-(2-bromoethyl)pyridine. This salt form typically offers enhanced stability and handling characteristics compared to its free base counterpart, making it a valuable building block in the synthesis of more complex molecules.^[1]

Quantitative Data

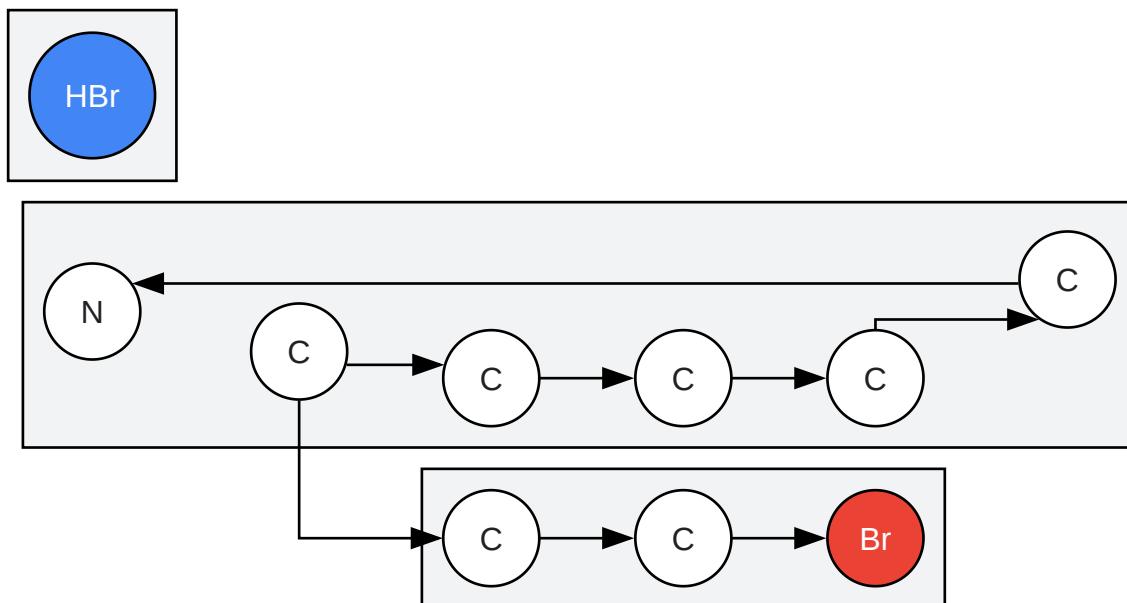
The fundamental molecular properties of **2-(2-Bromoethyl)pyridine hydrobromide** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₉ Br ₂ N
Molecular Weight	266.96 g/mol
CAS Number	72996-65-7

This data is consistently reported across chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Structural Information

The chemical structure consists of a pyridine ring substituted at the 2-position with a bromoethyl group. The compound exists as a salt with hydrobromic acid.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Structural representation of **2-(2-Bromoethyl)pyridine hydrobromide**.

Note on Experimental Protocols and Signaling Pathways: The scope of this document is to provide the fundamental molecular weight and formula for **2-(2-Bromoethyl)pyridine hydrobromide**. As this is a commercially available chemical reagent, specific experimental protocols for its synthesis or its role in signaling pathways are application-dependent and are

detailed in relevant research publications. For instance, it has been utilized as a precursor in the synthesis of potential antitumor agents and anticonvulsant compounds.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(2-Bromoethyl)pyridine hydrobromide (72996-65-7) for sale [vulcanchem.com]
- 2. chemscene.com [chemscene.com]
- 3. Buy 2-(2-Bromoethyl)pyridine hydrobromide | 72996-65-7 [smolecule.com]
- 4. 2-(2-Bromo-ethyl)-pyridine hydrobromide, CasNo.72996-65-7 Amadis Chemical Co., Ltd. China (Mainland) [amadis.lookchem.com]
- 5. 72996-65-7|2-(2-Bromoethyl)pyridine hydrobromide|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [2-(2-Bromoethyl)pyridine hydrobromide molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1281705#2-2-bromoethyl-pyridine-hydrobromide-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1281705#2-2-bromoethyl-pyridine-hydrobromide-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com